5-Bromocinnoline: Comprehensive Technical Guide on Physicochemical Properties and Applications in Drug Development

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Compound of Interest

Compound Name:	*5-bromocinnoline*
CAS No.:	*1823964-40-4*
Cat. No.:	*B6228990*

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Executive Summary

As the landscape of medicinal chemistry evolves, the strategic selection of heteroaromatic scaffolds becomes paramount for optimizing pharmacokinetics and target binding. **5-Bromocinnoline** has emerged as a highly versatile intermediate in modern drug development, particularly in the synthesis of antiviral therapeutics. This whitepaper provides an in-depth technical analysis of **5-bromocinnoline**, detailing its physicochemical properties, structural causality in drug design, and field-proven synthetic protocols for its application in cysteine protease inhibitors.

Chemical Identity and Physicochemical Profiling

In chemical registry databases, **5-bromocinnoline** is uniquely identified, though researchers must navigate dual CAS registry numbers depending on the supplier and historical cataloging. The primary registry is CAS 1823964-40-4[1], while CAS 24257-88-3[2] is frequently utilized as an alternative identifier in specific custom synthesis catalogs.

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Understanding the exact mass and isotopic distribution of this compound is critical for downstream analytical validation. Because bromine exists naturally as two stable isotopes (

Br and

Br) in a nearly 1:1 ratio, mass spectrometry of **5-bromocinnoline** yields a distinct doublet peak, a feature heavily utilized in In-Process Controls (IPCs)[3].

Table 1: Physicochemical and Registry Data Summary

Property	Value
IUPAC Name	5-Bromo-1,2-diazanaphthalene
Primary CAS Number	1823964-40-4[1]
Alternative CAS Number	24257-88-3[2]
Molecular Formula	$C_8H_5BrN_2$[2]
Average Molecular Weight	209.04 g/mol [1]
Monoisotopic Mass	207.96 Da[4]
Key MS (ESI) Signature	m/z 209.0 and 211.0 $[M+H]^+$[3]

Structural Significance in Medicinal Chemistry

As a Senior Application Scientist, I approach the functionalization of heteroaromatic scaffolds not merely as a synthetic exercise, but as a strategic maneuver in drug design. The selection of the cinnoline core over a traditional quinoline or isoquinoline is driven by specific causality:

- Bioisosterism & Solubility: The adjacent nitrogen atoms (1,2-diazanaphthalene) significantly alter the molecule's dipole moment and enhance aqueous solubility—a critical parameter in ADME (Absorption, Distribution, Metabolism, and Excretion) optimization.
- Orthogonal Functionalization: The presence of the bromine atom at the C5 position provides a highly selective synthetic handle. Due to the favorable oxidative addition rates of palladium catalysts to C-Br bonds, the C5 position serves as the ideal vector for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) without degrading the sensitive diaza-core.

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Application in Drug Development: 3CLpro Inhibitors

The most prominent contemporary application of **5-bromocinnoline** is its role as a foundational building block in the development of , specifically targeting the 3CLpro (Main Protease) of coronaviruses such as SARS-CoV-2[3].

Mechanistic Causality: To halt viral replication, an inhibitor must successfully navigate the sterically constrained S1 and S2 subpockets of the 3CLpro active site. The cinnoline ring provides the necessary

-stacking interactions with active-site histidine residues. By utilizing **5-bromocinnoline**, drug developers can couple bulky or extended functional groups (such as vinyl or aryl groups) directly to the C5 position, precisely angling the molecule to block the catalytic dyad of the protease.

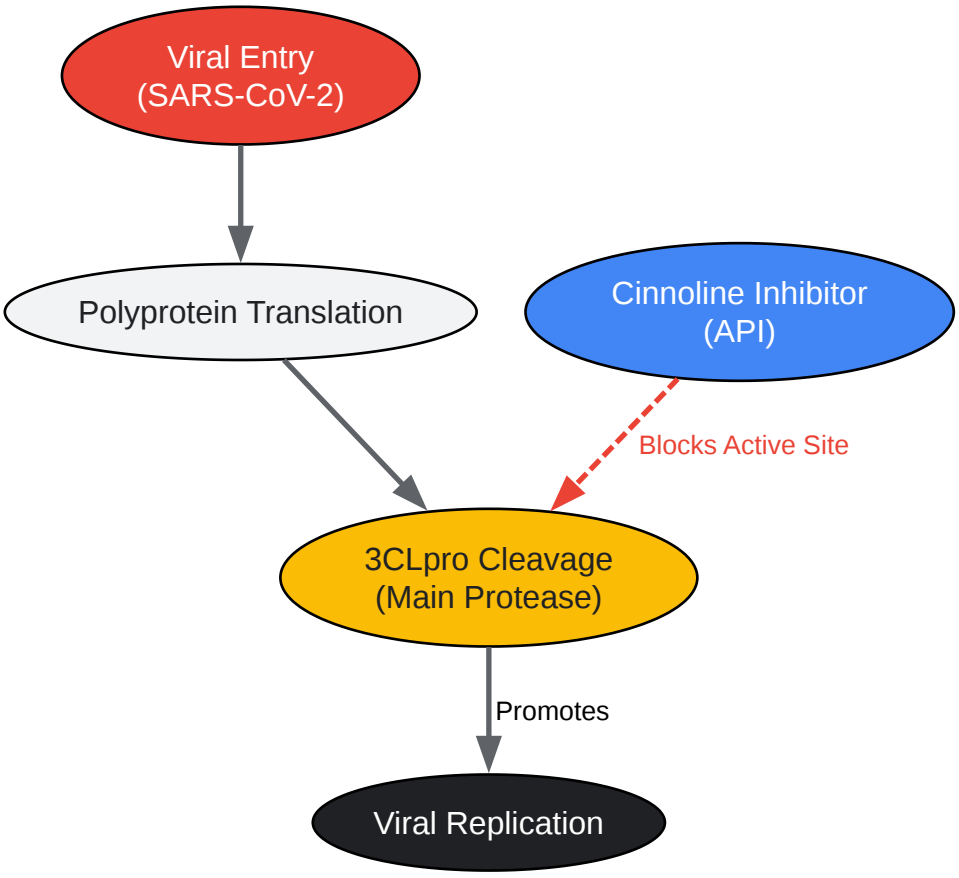

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Fig 1: Mechanism of action for cinnoline-derived inhibitors targeting viral 3CLpro cleavage.

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Experimental Workflow: Self-Validating Suzuki-Miyaura Cross-Coupling

To ensure the trustworthiness of the synthesis, laboratory protocols must be designed as self-validating systems. This means incorporating strict In-Process Controls (IPCs) that definitively confirm success or failure before proceeding to downstream API formulation.

The following protocol details the conversion of **5-bromocinnoline** to 5-vinylcinnoline—a critical intermediate in the synthesis of nitrile-warhead protease inhibitors[3].

Step-by-Step Methodology

Step 1: Reactant Assembly

- Action: Combine **5-bromocinnoline** (1.0 eq, ~5.07 mmol), potassium trifluoro(vinyl)borate (1.2 eq), and Cs_2CO_3 (3.0 eq) in a reaction vessel[3].
- Causality: Potassium trifluoro(vinyl)borate is chosen over standard vinylboronic acids due to its superior stability and resistance to protodeboronation. Cs_2CO_3 acts as a mild base, facilitating the crucial transmetalation step without causing ring-opening of the cinnoline core.

Step 2: Catalytic Activation & Degassing

- Action: Add the palladium catalyst, $Pd(dppf)Cl_2$. Seal the vessel and purge with N_2 gas for 15 minutes.
- Causality: The dppf ligand provides a large "bite angle," which accelerates the reductive elimination step of the catalytic cycle—essential for sterically demanding heteroaryl bromides. Degassing is mandatory; ambient oxygen will rapidly oxidize the active Pd(0) species to an inactive Pd(II) state, permanently stalling the reaction.

Step 3: Reaction Execution

- Action: Introduce the degassed solvent system and heat the mixture to 100°C under continuous stirring.

Step 4: Self-Validating IPC (LC-MS Monitoring)

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- Action: After 4 hours, extract a 10

  L aliquot, dilute in MeCN, and inject into the LC-MS.

- Validation: The reaction is only deemed complete when the distinct isotopic signature of the starting material—specifically the m/z 211.0 $[M+H]^+$ peak associated with the

  Br isotope[3]—completely disappears from the chromatogram, replaced entirely by the mass peak of the vinylated product.

Step 5: Workup

- Action: Cool to room temperature, filter through a pad of Celite to remove palladium black, and concentrate in vacuo to yield 5-vinylcinnoline as a brown solid[3].

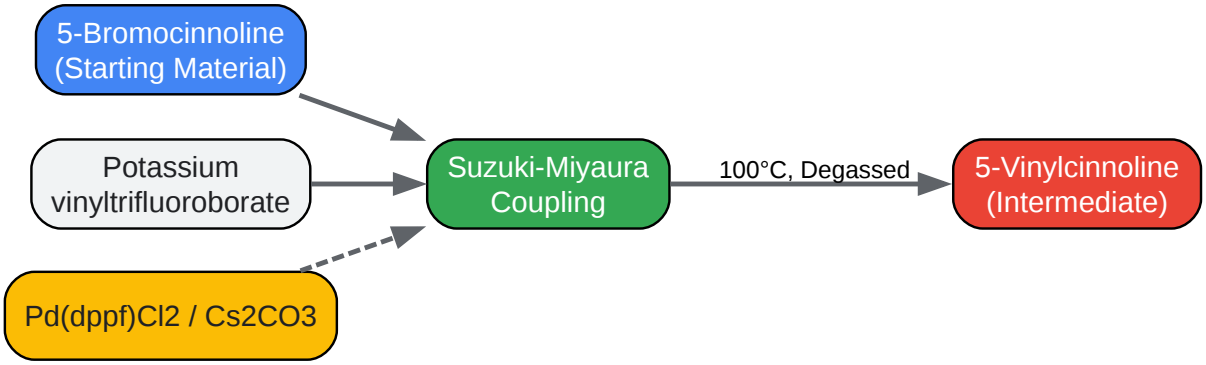

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Fig 2: Step-by-step Suzuki-Miyaura cross-coupling workflow for synthesizing 5-vinylcinnoline.

References

- Howei Pharm Product Catalog. "CAS 24257-88-3 C8H5BrN2 **5-Bromocinnoline**". Howei Pharm. URL:[Link]
- World Intellectual Property Organization (WIPO). "Inhibitors of cysteine proteases and methods of use thereof" (Patent WO2023044171A1). Google Patents.
- PubChemLite Database. "**5-bromocinnoline** (C8H5BrN2) - Monoisotopic Mass". University of Luxembourg. URL: [Link]

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Sources

- 1. 1823964-40-4|5-Bromocinnoline|BLD Pharm [bldpharm.com]
- 2. CAS 24257-88-3 | 5-Bromocinnoline,≥95% - Howei - Life Science Product & Service Solutions Provider [howeipharm.com]
- 3. WO2023044171A1 - Inhibitors of cysteine proteases and methods of use thereof - Google Patents [patents.google.com]
- 4. PubChemLite - 5-bromocinnoline (C8H5BrN2) [pubchemlite.lcsb.uni.lu]
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